

Application Notes and Protocols: 3-Ethyl-3-methyl-2-pentanol in Organic Synthesis

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Compound of Interest

Compound Name: 3-Ethyl-3-methyl-2-pentanol

Cat. No.: B15198077

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These application notes provide a comprehensive overview of the synthesis and key organic reactions involving **3-Ethyl-3-methyl-2-pentanol**, a tertiary octyl alcohol. The protocols detailed below are based on established methodologies for tertiary alcohols and can be adapted for specific research and development needs.

Chemical and Physical Properties

3-Ethyl-3-methyl-2-pentanol is a tertiary alcohol with the chemical formula C8H18O and a molecular weight of 130.2279 g/mol .[1] Its structure presents significant steric hindrance around the hydroxyl group, which influences its reactivity. While specific experimental data for this compound is limited, physical properties can be estimated based on similar tertiary octyl alcohols.



Property	Value	Reference
Molecular Formula	C8H18O	[1]
Molecular Weight	130.2279 g/mol	[1]
CAS Number	66576-22-5	[1]
Boiling Point	~160-170 °C (estimated)	Similar to other tertiary octanols
Density	~0.82-0.84 g/mL (estimated)	Similar to other tertiary octanols
Solubility	Soluble in organic solvents, sparingly soluble in water.	General property of tertiary alcohols

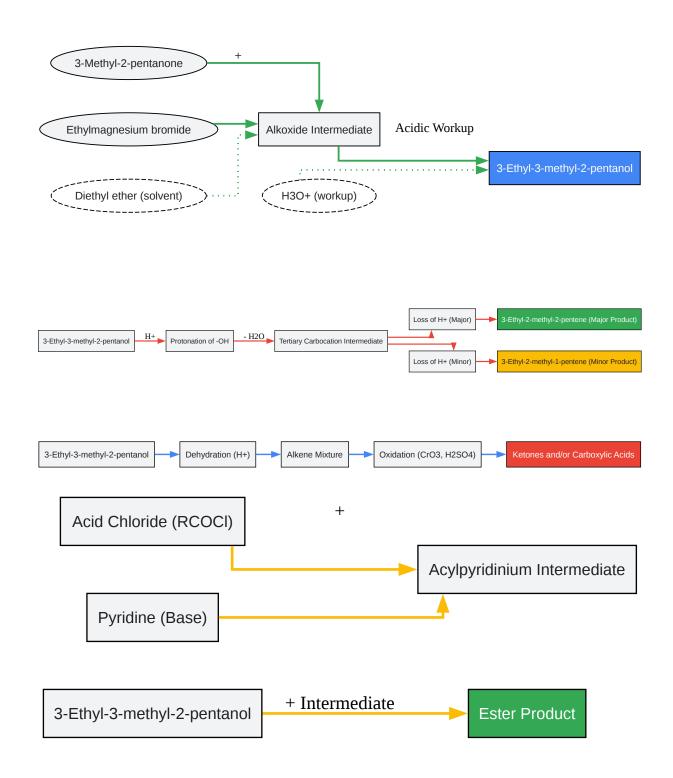
Synthesis of 3-Ethyl-3-methyl-2-pentanol

The most common and efficient method for synthesizing tertiary alcohols like **3-Ethyl-3-methyl-2-pentanol** is the Grignard reaction. This involves the reaction of a Grignard reagent with a suitable ketone or ester.

Synthesis via Grignard Reaction with a Ketone

A plausible route involves the reaction of ethylmagnesium bromide with 3-methyl-2-pentanone.





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References

- 1. US9216935B2 Green process for producing 3-methyl-3-pentene-2-one Google Patents [patents.google.com]
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